

Physical and chemical properties of Gold-195

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Compound of Interest

Compound Name: Gold-195

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Gold-195: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of the radioisotope **Gold-195** (^{195}Au). **Gold-195** is a synthetic radioisotope of gold with significant applications in nuclear medicine and research. This document summarizes its key characteristics, production methods, and decay properties, presenting quantitative data in structured tables and illustrating key processes with diagrams.

Core Physical and Chemical Properties

Gold-195 is a radioactive isotope of gold, characterized by its metallic yellowish appearance and resistance to corrosion and oxidation, similar to stable gold.[1] It is chemically inert to most acids but will dissolve in aqua regia, a mixture of nitric and hydrochloric acids.[1] This property is crucial for its purification and use in radiopharmaceutical applications where high purity is essential.[1]

Common oxidation states for gold are +1 (aurous) and +3 (auric), though other rare oxidation states exist.[2] In aqueous solutions, gold ions are readily reduced to gold metal. For medical applications, **Gold-195** is often chelated or formed into complexes, such as with sodium thiosulfate, to improve its solubility and stability within biological systems.[3][4]

A summary of the fundamental physical and nuclear properties of **Gold-195** is presented in Table 1.

| Property | Value |
|-------------------------|---|
| Atomic Number | 79[1][5] |
| Mass Number | 195[1][5] |
| Atomic Mass | 194.965017 Da[1] or 194.96504 g/mol [1][6] |
| Neutron Number | 116[1][5] |
| Half-life | 186.01 ± 0.06 days[1][7][8][9][10] |
| Decay Mode | 100% Electron Capture (EC)[1][5][7][8][9][11][12] |
| Decay Product | ¹⁹⁵ Pt (stable)[1][7][8][9] |
| Decay Energy | 0.2268 ± 0.0012 MeV[1][8] |
| Mean Electron Energy | 0.05202 MeV[5] |
| Mean Photon Energy | 0.08385 MeV[5] |
| Nuclear Spin | 3/2[1][9][13] |
| Nuclear Magnetic Moment | 0.149 μN[1][13] |
| Specific Activity | 1.3388 × 10 ¹⁴ Bq/g[9] |

Table 1: Key Physical and Nuclear Properties of **Gold-195**. This table summarizes the fundamental physical and nuclear characteristics of the **Gold-195** isotope.

Production of Gold-195

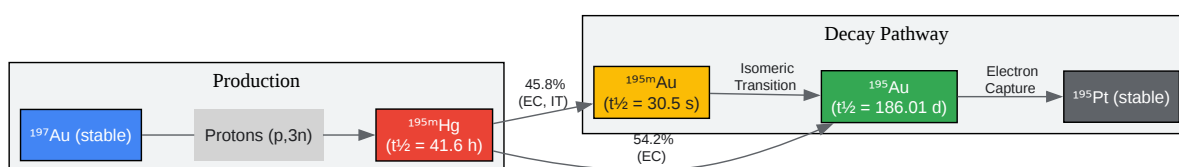
Gold-195 is artificially produced and is not naturally occurring. The primary route for its production involves the decay of its parent isotope, Mercury-195m (^{195m}Hg).[1][4] ^{195m}Hg is typically produced in a cyclotron by bombarding a gold target with protons.

The production and decay process can be summarized as follows:

- **Targetry and Bombardment:** A high-purity gold (¹⁹⁷Au) target is irradiated with a proton beam in a cyclotron.

- Nuclear Reaction: The proton bombardment induces a (p,3n) reaction, producing Mercury-195m (^{195m}Hg).
- Decay to **Gold-195m**: ^{195m}Hg has a half-life of 41.6 hours and decays via electron capture and isomeric transition.[4] A fraction of this decay (45.8%) proceeds through an intermediate metastable state, **Gold-195m** (^{195m}Au).[4]
- **Gold-195m** Properties: ^{195m}Au is an ultra-short-lived isomer with a half-life of 30.5 seconds, which has been utilized in medical imaging for first-pass cardiac studies.[1][4][14][15]
- Decay to **Gold-195**: The remaining ^{195m}Hg decays to the ground state of **Gold-195**. [4]

The following diagram illustrates the production and decay pathway leading to **Gold-195**.



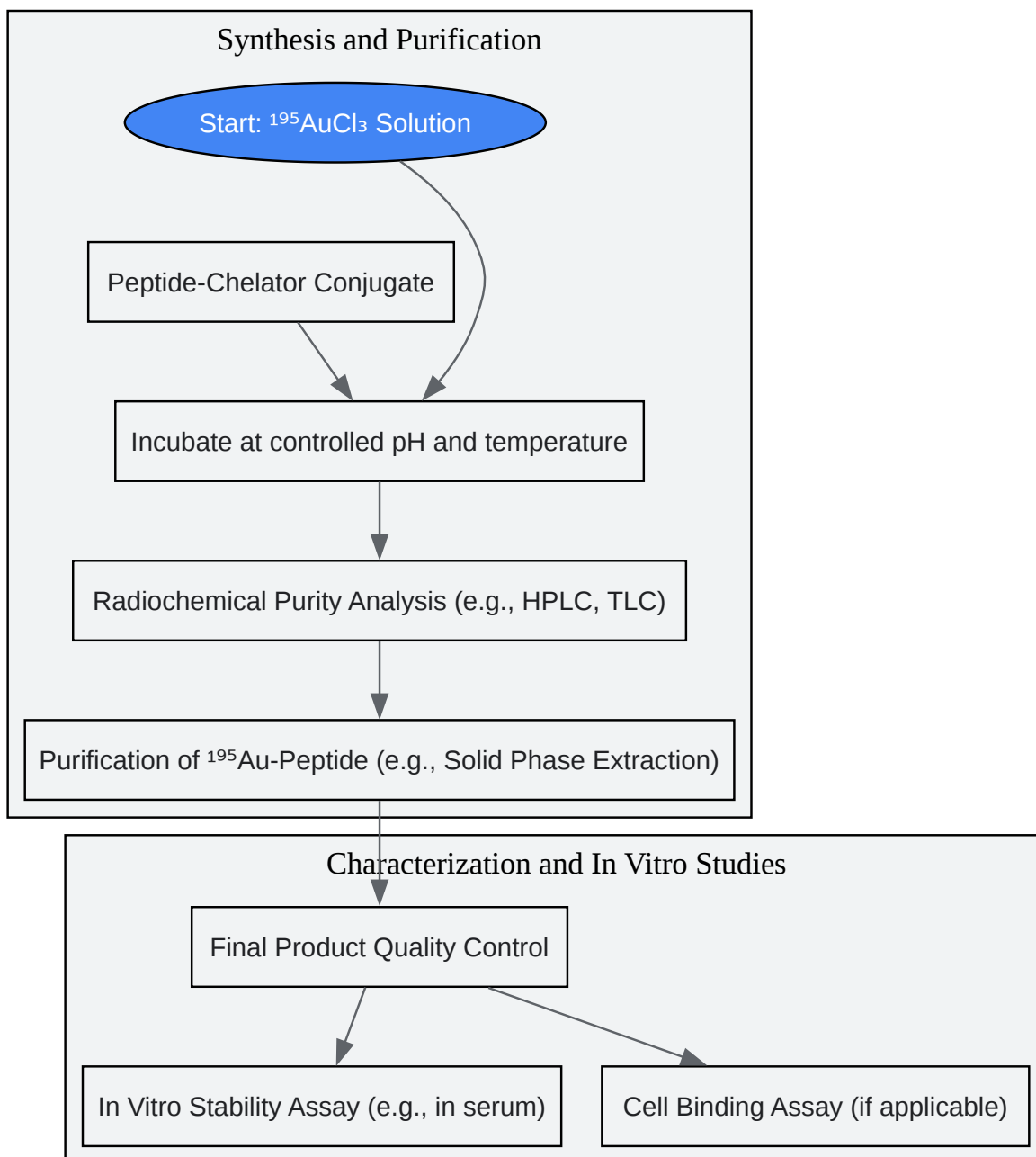
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Figure 1: Production and Decay Pathway of **Gold-195**. This diagram illustrates the cyclotron production of Mercury-195m from a stable gold target and its subsequent decay pathways to **Gold-195**, including the intermediate metastable state **Gold-195m**.

Experimental Protocols

Detailed experimental protocols for working with **Gold-195** are highly specific to the application. However, a general experimental workflow for a typical radiolabeling study involving **Gold-195** is outlined below. This protocol is a generalized representation and would require optimization for specific ligands and applications.

Experimental Workflow: Radiolabeling of a Peptide with **Gold-195**



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Figure 2: Generalized Experimental Workflow for Radiolabeling. This flowchart outlines the key steps in a typical radiolabeling experiment with **Gold-195**, from the initial reaction to the final quality control and in vitro characterization of the radiolabeled compound.

Applications in Research and Drug Development

The unique properties of **Gold-195** and its metastable isomer, **Gold-195m**, have led to their use in several areas of research and medicine:

- **Diagnostic Imaging:** **Gold-195m**, with its very short half-life, has been particularly useful for first-pass radionuclide angiography to assess cardiac function.^{[1][4][15]} It has also been applied in venography for imaging deep vein thrombosis, where its short half-life minimizes radiation exposure and allows for high-resolution imaging.^{[1][14]}
- **Radiopharmaceutical Development:** Research is ongoing to develop new radiopharmaceutical compounds incorporating **Gold-195** for both diagnostic imaging and targeted radiotherapy.^[1] The decay properties of **Gold-195** make it a candidate for visualizing tumors and other pathologies.^{[1][3]}
- **Tracer Studies:** **Gold-195** has been used as a radiotracer in experimental studies, for example, to investigate the diffusion of gold into materials like polycrystalline silicon.
- **Cancer Research:** Certain gold compounds have demonstrated cytotoxic effects against cancer cells.^{[1][3]} The combination of the radioactive properties of **Gold-195** with the biological activity of gold complexes presents an opportunity for the development of novel cancer therapies.^[1]

Radiation Safety Considerations

As a radioactive isotope, **Gold-195** must be handled with appropriate safety precautions to minimize radiation exposure. The principal emissions from **Gold-195** are gamma rays and X-rays resulting from the electron capture process. Appropriate shielding, typically lead, should be used when handling this isotope. All work with **Gold-195** should be conducted in a designated radioisotope laboratory by trained personnel, following all institutional and regulatory guidelines for radiation safety.

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